

Disodium azelate CAS number and molecular structure

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An In-depth Technical Guide to Disodium Azelate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **disodium azelate**, the disodium salt of azelaic acid. It covers its chemical identity, physicochemical properties, synthesis, and analytical methods. Furthermore, it delves into the biological mechanisms of its active form, azelaic acid, which is pertinent to its applications in dermatology and drug development.

Chemical Identity and Molecular Structure

Disodium azelate is a dicarboxylate salt that is soluble in water.[1][2] It is typically produced by the reaction of azelaic acid with sodium hydroxide.[1] This conversion to the salt form enhances its solubility in aqueous solutions compared to its parent acid.[2][3]

The primary Chemical Abstracts Service (CAS) number for **disodium azelate** is 17265-13-3.[1] [4] Other CAS numbers, such as 132499-85-5 and 27825-99-6, are also associated with this compound.[2][4][5]

Molecular Structure:

Molecular Formula: C9H14Na2O4[1][6]



Molecular Weight: 232.18 g/mol [1][6]

• IUPAC Name: disodium;nonanedioate[4]

• SMILES: C(CCCC(=O)[O-])CCCC(=O)[O-].[Na+].[Na+][6]

Physicochemical Properties

Disodium azelate presents as a white to pale yellow powder.[1][2] Key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	232.18 g/mol	[1]
Appearance	White to pale yellow powder	[1][2]
Solubility in Water	~180 g/L	[3]
pKa1 of Azelaic Acid	4.55	[3]
pKa2 of Azelaic Acid	5.50	[3]
Topological Polar Surface Area	80.3 Ų	[4]

Experimental Protocols Synthesis of Disodium Azelate

This protocol describes a typical laboratory-scale synthesis of **disodium azelate** from azelaic acid.

Materials:

- Azelaic acid
- Sodium hydroxide (NaOH)
- Deionized water
- pH meter



- Heating magnetic stirrer
- Rotary evaporator

Methodology:

- Dissolution: Dissolve a known quantity of azelaic acid in deionized water. Heating the solution to 50–60°C can aid in dissolution.[2]
- Neutralization: Prepare a standard aqueous solution of sodium hydroxide. Slowly add the NaOH solution to the azelaic acid solution while continuously monitoring the pH.[2]
- pH Adjustment: Continue adding the NaOH solution until the pH of the mixture stabilizes between 7.0 and 7.5, indicating the complete neutralization of both carboxylic acid groups.[2]
- Isolation: Concentrate the resulting solution of **disodium azelate** by removing the water under reduced pressure using a rotary evaporator.[2]
- Drying: The resulting white crystalline solid is then dried under a vacuum to remove any residual moisture.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol, adapted for the analysis of the active component azelaic acid, is suitable for determining the concentration of **disodium azelate** in pharmaceutical preparations after conversion back to the acid form during sample preparation.

Instrumentation and Conditions:

- HPLC System: Waters HPLC system with a binary controller pump and UV detector. [7][8]
- Column: Kromasil 100-5C18 (250 × 4.6 mm; 5 μm particle size).[7][8]
- Mobile Phase: 75 volumes of 50 mM sodium di-hydrogen orthophosphate (pH 3.5) and 25 volumes of acetonitrile.[7][8]
- Flow Rate: 1.2 ml/min.[7][8]



Detection Wavelength: 206 nm.[7][8]

Injection Volume: 20 μl.[8]

Sample Preparation:

- Accurately weigh a sample of the formulation containing disodium azelate.
- Dissolve the sample in a suitable solvent, such as acetonitrile, to extract the azelate.[7][8]
- Vortex the mixture for 5 minutes and let it stand for 15 minutes. [7][8]
- Centrifuge the sample at 7000 rpm.[7][8]
- Dilute the supernatant to a known concentration within the calibration range. [7][8]
- Filter the final solution through a 0.22 μm filter before injection.[8]

Standard Preparation:

- Prepare a stock solution of 1 mg/ml azelaic acid in the mobile phase. [7][8]
- Prepare a series of working standards by diluting the stock solution to concentrations ranging from 5-400 μg/ml.[7][8]

Biological Activity and Mechanisms of Action

Disodium azelate's therapeutic effects are attributed to its active form, azelaic acid. Azelaic acid exhibits multiple mechanisms of action, making it effective in treating various dermatological conditions.

Inhibition of Tyrosinase and Melanogenesis

Azelaic acid is a competitive inhibitor of tyrosinase, a key enzyme in the synthesis of melanin. [9][10] By inhibiting this enzyme, azelaic acid reduces the production of melanin, which is beneficial for treating hyperpigmentation disorders.[10]

Caption: Azelaic acid's inhibition of tyrosinase in the melanogenesis pathway.



Modulation of Mitochondrial Activity

Azelaic acid has been shown to be a competitive inhibitor of mitochondrial oxidoreductases. [11][12] This interference with mitochondrial respiration can disrupt the proliferation of highly active cells, such as abnormal melanocytes, contributing to its therapeutic effect.[13]

Caption: Azelaic acid's inhibitory effect on mitochondrial enzymes and cell proliferation.

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